

# 3-Iodo-8-nitroquinoline molecular weight and formula

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## Compound of Interest

Compound Name: **3-Iodo-8-nitroquinoline**

Cat. No.: **B1314853**

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An in-depth analysis of **3-Iodo-8-nitroquinoline** reveals its key molecular properties. This compound, identified by the CAS number 497084-46-5, possesses a specific molecular formula and weight that are fundamental to its chemical behavior and application in research.[1][2]

The molecular formula of **3-Iodo-8-nitroquinoline** is C9H5IN2O2.[1][2] Its molecular weight is approximately 300.05 g/mol .[1][2] More precise measurements indicate a molecular weight of 300.053 and an exact mass of 299.939575.

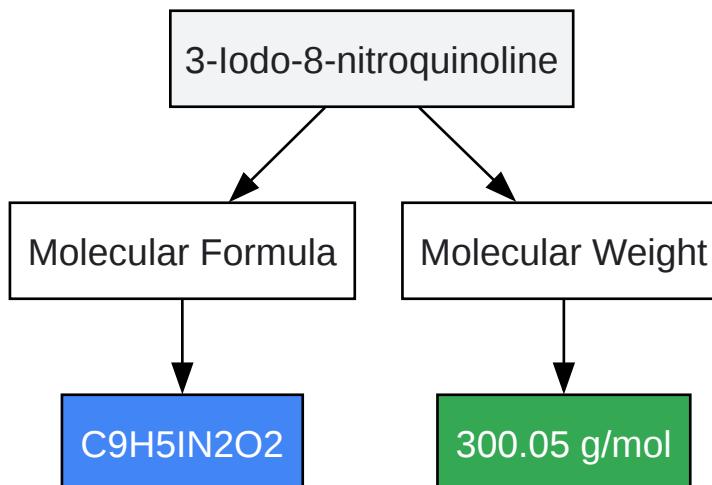
## Chemical and Physical Properties

A summary of the key quantitative data for **3-Iodo-8-nitroquinoline** is presented in the table below, offering a clear comparison of its fundamental properties.

Property	Value
Molecular Formula	C9H5IN2O2[1][2]
Molecular Weight	300.05 g/mol [1]
Exact Mass	299.939575
Density	2.0±0.1 g/cm <sup>3</sup>
Boiling Point	401.2±30.0 °C at 760 mmHg
Flash Point	196.4±24.6 °C

# Compound Properties Visualization

The following diagram illustrates the relationship between the compound and its core molecular identifiers.



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## Core Properties of 3-Iodo-8-nitroquinoline

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. echemi.com [echemi.com]
- 3. To cite this document: BenchChem. [3-Iodo-8-nitroquinoline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1314853#3-iodo-8-nitroquinoline-molecular-weight-and-formula>

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